

# Application Notes and Protocols for SMI 6860766 in Cell Culture Experiments

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## Compound of Interest

Compound Name: SMI 6860766

Cat. No.: B15585280

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## Introduction

**SMI 6860766** is a potent and specific small molecule inhibitor of the protein-protein interaction between CD40 and TNF receptor-associated factor 6 (TRAF6). By binding to the TRAF-C domain of TRAF6, **SMI 6860766** effectively blocks the CD40-TRAF6 signaling pathway, a critical axis in inflammatory responses. This inhibitory action prevents the recruitment of downstream signaling molecules, leading to the attenuation of inflammatory cascades, such as the NF- $\kappa$ B pathway.<sup>[1][2]</sup> These characteristics make **SMI 6860766** a valuable tool for investigating the role of CD40-TRAF6 signaling in various pathological conditions, including inflammation, autoimmune diseases, and cancer.

This document provides detailed application notes and protocols for the preparation and use of **SMI 6860766** in cell culture experiments, designed to assist researchers in achieving reliable and reproducible results.

## Data Presentation

### Physicochemical Properties

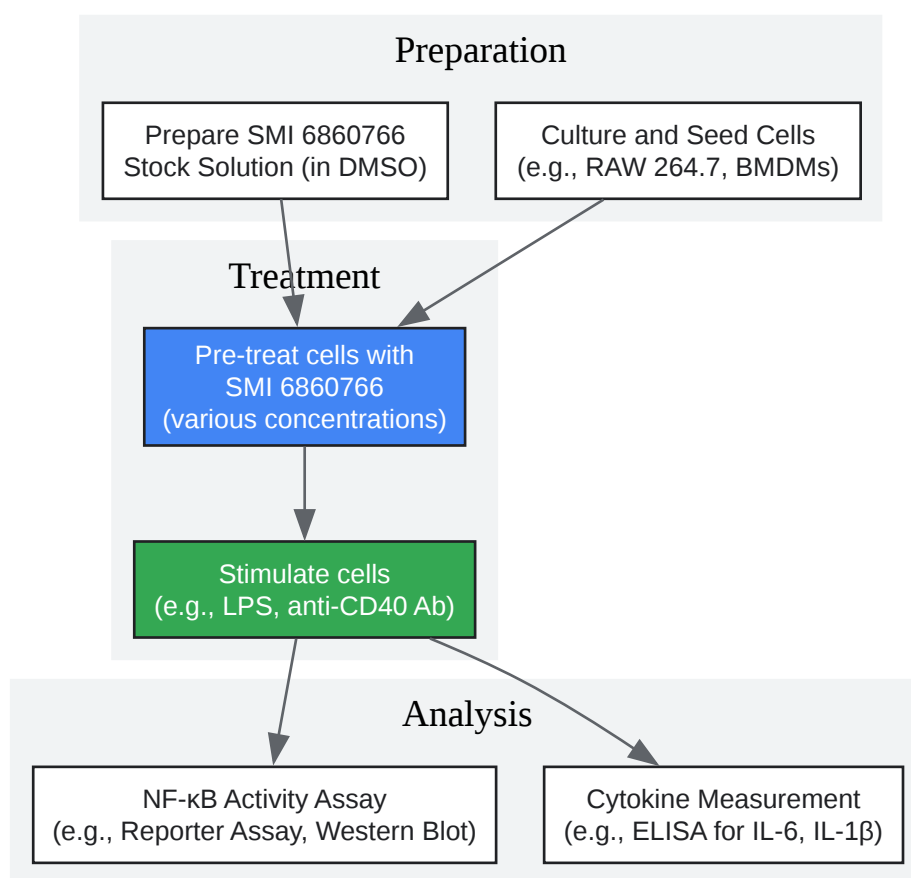
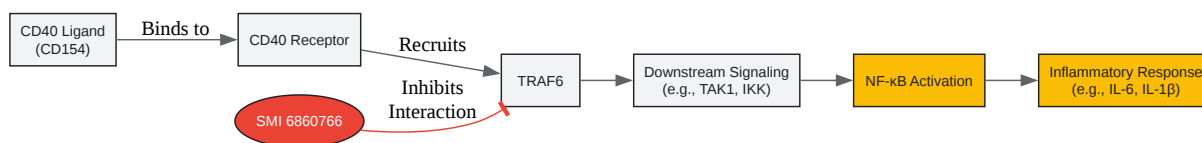
| Property          | Value                                                           | Source |
|-------------------|-----------------------------------------------------------------|--------|
| Molecular Formula | C <sub>15</sub> H <sub>11</sub> BrClNO                          | [1]    |
| Molecular Weight  | 336.6 g/mol                                                     | [1]    |
| CAS Number        | 433234-16-3                                                     | [1]    |
| Solubility        | Soluble in DMSO, slightly soluble in Acetonitrile (0.1-1 mg/ml) | [1]    |
| Purity            | ≥98%                                                            | [1]    |

## In Vitro Activity

| Assay                 | Cell Line/System                                                           | IC <sub>50</sub> / Kd | Source |
|-----------------------|----------------------------------------------------------------------------|-----------------------|--------|
| NF-κB Inhibition      | RAW 264.7 Macrophages (LPS-induced)                                        | 0.3 μM                | [1]    |
| IL-1β Inhibition      | Primary Mouse Bone Marrow-Derived Macrophages (anti-CD40 antibody-induced) | 5.7 μM                | [1]    |
| IL-6 Inhibition       | Primary Mouse Bone Marrow-Derived Macrophages (anti-CD40 antibody-induced) | 2.4 μM                | [1]    |
| Binding Affinity (Kd) | TRAF1                                                                      | 52 μM                 | [1]    |
| Binding Affinity (Kd) | TRAF2                                                                      | 30 μM                 | [1]    |
| Binding Affinity (Kd) | TRAF3                                                                      | 37 μM                 | [1]    |
| Binding Affinity (Kd) | TRAF6                                                                      | 59 μM                 | [1]    |

## Mandatory Visualizations

### Signaling Pathway of SMI 6860766 Action



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## References

- [1. Generation of mouse bone marrow-derived macrophages - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. Blocking CD40-TRAF6 interactions by small-molecule inhibitor 6860766 ameliorates the complications of diet-induced obesity in mice - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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